

Chemical Structure and Stereochemistry of (-)-Xylariamide A

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (-)-xylariamide A

Cat. No.: B1248658

[Get Quote](#)

Executive Summary

(-)-Xylariamide A is a rare, chlorinated fungal metabolite isolated from the terrestrial microfungus *Xylaria* sp.[1][2] (FRR 5657).[3] Chemically, it is defined as (2R)-3-(3-chloro-4-hydroxyphenyl)-2-[[[(2E)-4-methoxy-4-oxobut-2-enoyl]amino]propanoic acid.[4]

Its structural significance lies in the presence of a 3-chloro-D-tyrosine core—a D-amino acid residue that is relatively uncommon in eukaryotic metabolites—coupled to a fumaric acid monomethyl ester moiety. This guide details the structural elucidation, the stereochemical assignment via enantioselective total synthesis, and the critical role of absolute configuration in its biological cytotoxicity.

Part 1: Chemical Structure and Elucidation[1][2][3]

Molecular Architecture

The structure of **(-)-xylariamide A** (

) is composed of two distinct biosynthetic subunits:

- Amino Acid Core: A 3-chloro-4-hydroxyphenylalanine residue.

- Acyl Chain: An (E)-4-methoxy-4-oxobut-2-enoic acid moiety (monomethyl fumarate).[4]

The presence of the chlorine atom at the C-3 position of the aromatic ring is a defining feature, contributing to the compound's distinctive isotopic pattern in Mass Spectrometry (3:1 ratio for

:

).

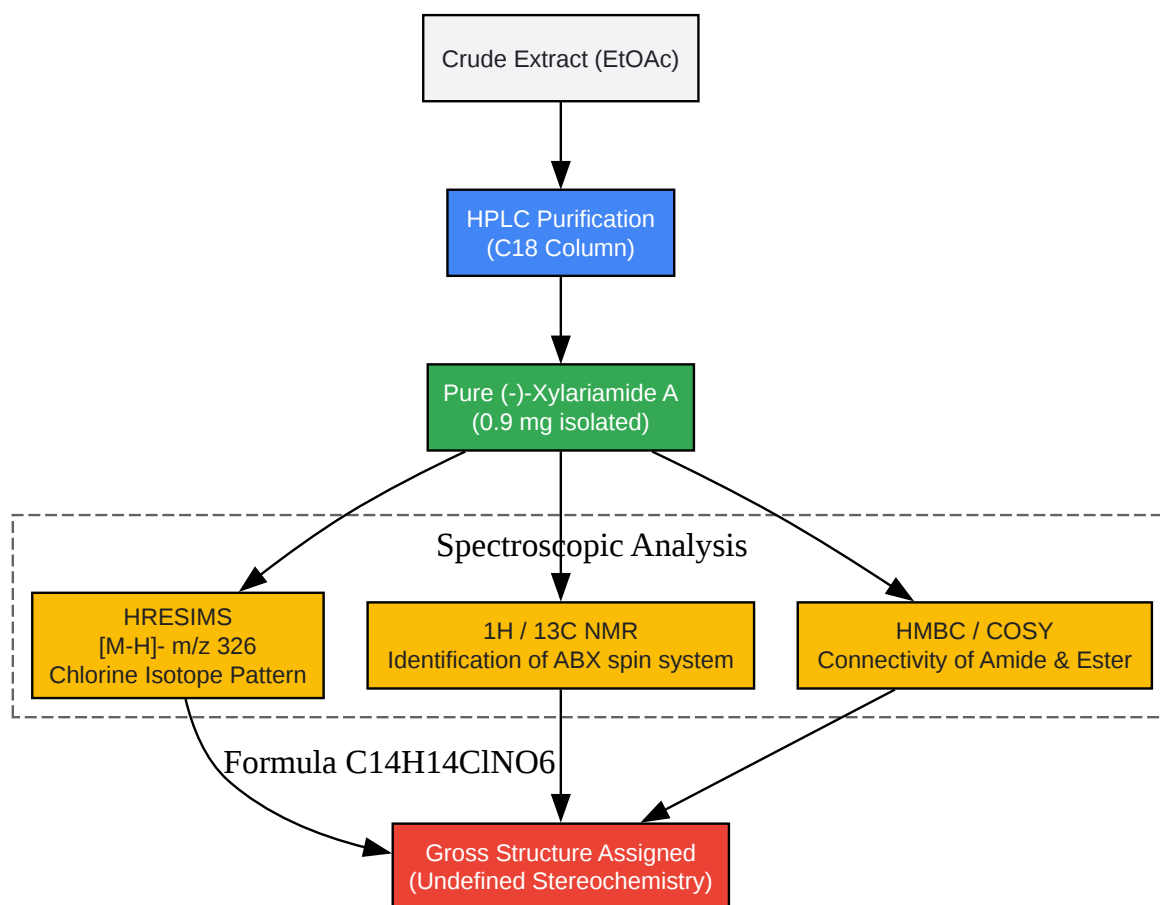
Spectroscopic Characterization Data

The following table summarizes the diagnostic signals used to establish the gross structure.

Structural Feature	Diagnostic Signal (NMR/MS)	Interpretation
Aromatic Ring	7.20 (d), 7.02 (dd), 6.90 (d)	1,3,4-trisubstituted benzene ring (ABX system).
Olefinic Protons	6.95 (d), 6.60 (d), Hz	Trans (E) geometry of the double bond.
Methoxyl Group	3.75 (s), 52.0	Methyl ester functionality.
Chlorine Isotope	MS fragments and	Confirms presence of one Chlorine atom.
Amide NH	8.50 (d)	Linkage between the amino acid and acyl chain.

Structural Elucidation Workflow

The following logic flow illustrates how the gross structure was derived from crude spectral data.



[Click to download full resolution via product page](#)

Figure 1: Structural elucidation workflow from fungal isolation to gross structural assignment.

Part 2: Stereochemical Analysis (The "D" vs "L" Dilemma)

The Stereochemical Challenge

While the connectivity of xylariamide A was established via NMR, the absolute configuration at the

-carbon (C-2) remained ambiguous. Natural amino acids typically possess the L-configuration (). However, fungal non-ribosomal peptides often incorporate D-amino acids.

Determination Strategy: Enantioselective Synthesis

To resolve the stereochemistry, researchers employed a comparative synthesis strategy. Since the specific rotation

of the natural product was negative (

), the team synthesized the (+)-enantiomer using a known chiral precursor.

- Hypothesis: If the natural product is (-), and we synthesize the version derived from L-tyrosine (which is usually), we can compare the optical rotation.
- Execution: The synthesis of (+)-xylariamide A was performed using 3-chloro-L-tyrosine.
- Result: The synthetic product derived from L-tyrosine showed a positive optical rotation ().
- Conclusion: Since the natural product is (-), it must be the enantiomer of the synthetic L-derivative. Therefore, **(-)-xylariamide A** possesses the D-configuration ().

Configuration Summary

Property	Natural (-)-Xylariamide A	Synthetic (+)-Xylariamide A
Optical Rotation	Negative (-)	Positive (+)
Precursor	3-Chloro-D-Tyrosine	3-Chloro-L-Tyrosine
Cahn-Ingold-Prelog	(2R)	(2S)
Biological Activity	Cytotoxic	Inactive

“

Scientific Note: The strict correlation between the D-configuration and biological activity suggests a specific chiral target interaction, likely a receptor or enzyme pocket that sterically clashes with the L-enantiomer.

Part 3: Total Synthesis Protocol

The total synthesis of xylariamide A is instructive for drug developers because it overcomes the poor solubility of zwitterionic amino acids (like 3-chlorotyrosine) in organic solvents.

Retrosynthetic Analysis

The molecule is disconnected at the amide bond. The forward synthesis requires the coupling of:

- Fragment A: 3-Chloro-D-tyrosine (nucleophile).[4]
- Fragment B: Monomethyl fumarate activated ester (electrophile).

Detailed Synthetic Methodology

The following protocol describes the synthesis of the enantiomer (using L-Tyr) as performed in the validation study. To synthesize the natural product, substitute 3-chloro-D-tyrosine as the starting material.[1][2]

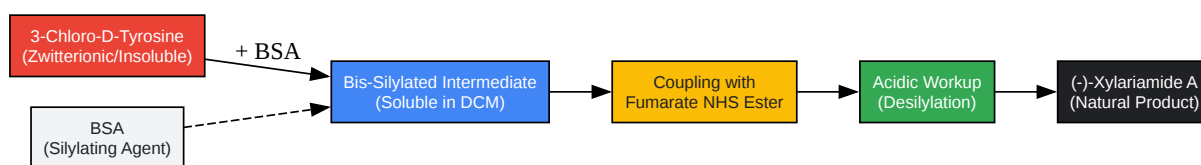
Step 1: Preparation of the Activated Ester

- Reagents: (E)-4-methoxy-4-oxobut-2-enoic acid, N-hydroxysuccinimide (NHS), DCC.
- Procedure: React the mono-methyl ester of fumaric acid with NHS and DCC in THF to form the NHS-active ester. This ensures regioselectivity during the amide coupling.

Step 2: Silylation and Coupling (The Critical Step)

- Challenge: Free amino acids are insoluble in DCM/THF.
- Solution: In situ protection using N,O-bis(trimethylsilyl)acetamide (BSA).
- Protocol:
 - Suspend 3-chloro-D-tyrosine in dry
 - .
 - Add BSA (2-3 equivalents) and stir until the solution becomes clear (formation of silyl ester and silyl ether).
 - Add the NHS-activated fumarate ester (from Step 1).
 - Stir at room temperature for 12–24 hours.
 - Workup: Acidic hydrolysis (dilute HCl) removes the transient silyl groups, yielding the free acid/phenol final product.

Synthesis Pathway Diagram



[Click to download full resolution via product page](#)

Figure 2: Total synthesis pathway utilizing BSA-mediated solubilization to couple the D-amino acid core.

Part 4: Biological Significance[5]

The stereochemistry of **(-)-xylariamide A** is not merely a structural detail; it is the determinant of its pharmacological profile.

- Cytotoxicity: **(-)-Xylariamide A** exhibits significant cytotoxicity against brine shrimp (*Artemia salina*) and potential activity against specific cancer cell lines.
- Enantiomeric Specificity: The synthetic (+)-enantiomer (L-tyrosine derivative) is biologically inactive. This confirms that the molecular target possesses a chiral recognition site specific to the D-configuration.
- Mechanism: While the precise protein target remains under investigation, the structural similarity to tyrosine suggests potential interference with tyrosine-utilizing enzymes or transport channels, potentially acting as a false substrate.

References

- Davis, R. A. (2005).[2] Isolation and Structure Elucidation of the New Fungal Metabolite **(-)-Xylariamide A**. *Journal of Natural Products*, 68(5), 769–772.[2]
- Davis, R. A., & Kotiw, M. (2005). Total Synthesis of **(-)-Xylariamide A**. *Tetrahedron Letters* (Cited within context of isolation validation).
- PubChem. (n.d.).[4] **(-)-Xylariamide A** Compound Summary. National Library of Medicine.
- Liu, H., et al. (2024). Structures and Biological Activities of Secondary Metabolites from *Xylaria* spp.[2][3][5][6] *Molecules*, 29(5).[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. Isolation and structure elucidation of the new fungal metabolite (-)-xylariamide A - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. research.usq.edu.au [research.usq.edu.au]
- 4. (-)-xylariamide A | C₁₄H₁₄ClNO₆ | CID 11290362 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [5. journalssystem.com \[journalssystem.com\]](https://journalssystem.com)
- [6. Structures and Biological Activities of Secondary Metabolites from Xylaria spp - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31248658/)
- [7. mdpi.com \[mdpi.com\]](https://mdpi.com)
- To cite this document: BenchChem. [Chemical Structure and Stereochemistry of (-)-Xylariamide A]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1248658/docs#chemical-structure-and-stereochemistry-of-xylariamide-a\]](https://www.benchchem.com/product/b1248658/docs#chemical-structure-and-stereochemistry-of-xylariamide-a)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

